

Comparative Profile of GnRH Antagonists

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Compound Focus: Ozarelix

CAS No.: 295350-45-7

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The table below summarizes key characteristics of selected GnRH antagonists, highlighting the developmental status of **Ozarelix** relative to its peers.

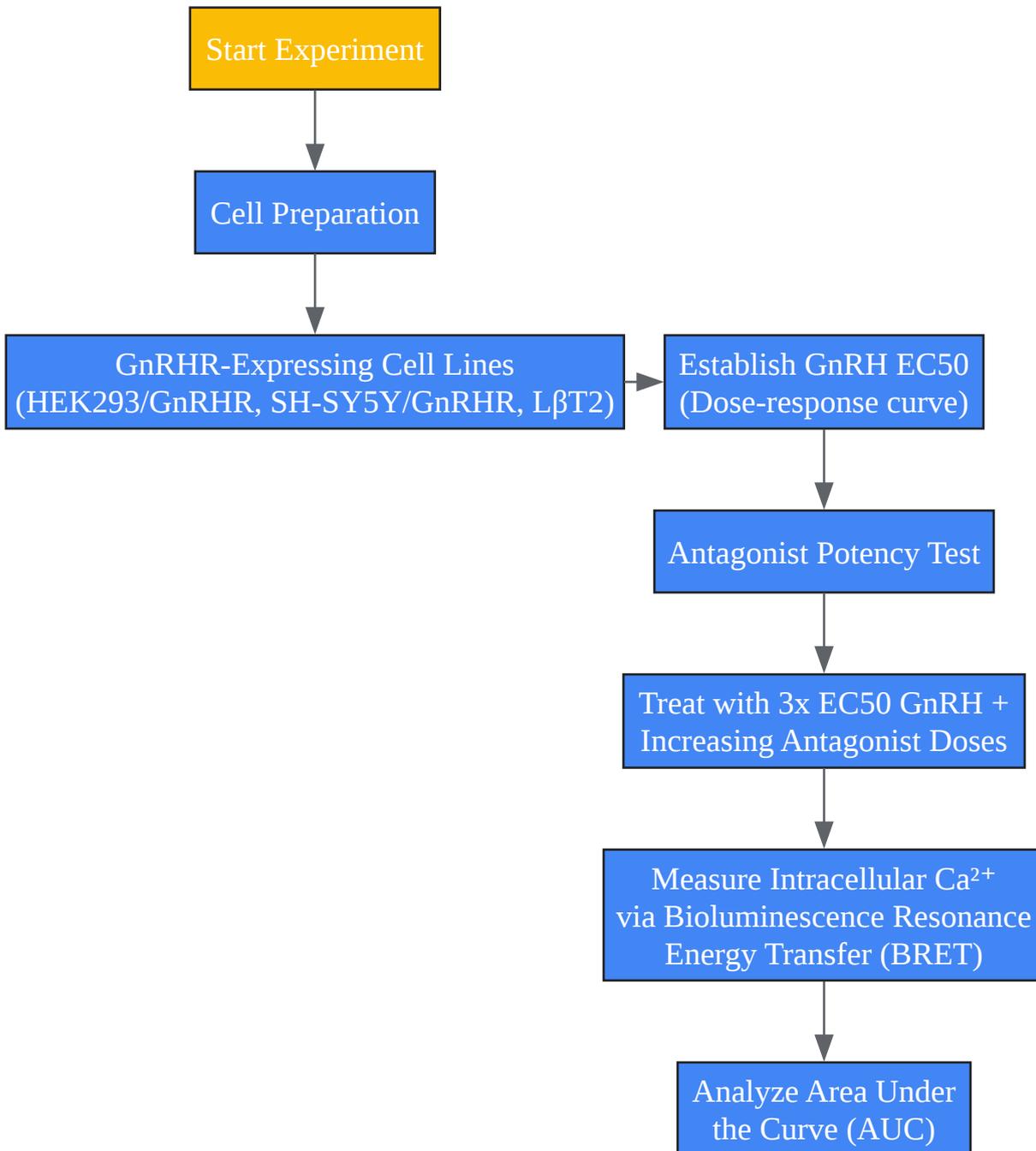
Name	Type	Primary Indications (Approved or Investigated)	Route of Administration	Development Status (as of latest data)
Ozarelix	Peptide	Prostate Cancer, Benign Prostatic Hyperplasia (BPH) [1]	Injectable [2]	Not commercially marketed; clinical trials completed/terminated [3] [1]
Cetrorelix	Peptide	Female Infertility (Assisted Reproduction) [3]	Subcutaneous Injection [3]	Approved (since 2000) [3]
Ganirelix	Peptide	Female Infertility (Assisted Reproduction) [3]	Subcutaneous Injection [3]	Approved (since 2000) [3]
Degarelix	Peptide	Prostate Cancer [3]	Subcutaneous Injection [3]	Approved (since 2008) [3]
Elagolix	Non-peptide	Endometriosis, Uterine Fibroids [3]	Oral [3]	Approved (since 2018) [3]

Name	Type	Primary Indications (Approved or Investigated)	Route of Administration	Development Status (as of latest data)
Relugolix	Non-peptide	Prostate Cancer, Uterine Fibroids [3]	Oral [3]	Approved (since 2019/2020) [3] [4]
Teverelix	Peptide	Prostate Cancer, BPH, Endometriosis, Uterine Fibroids [4]	Long-acting Injectable [4]	Phase III (planned for advanced prostate cancer) [4]

Experimental and Mechanistic Insights

For researchers, the subtle structural differences between peptide antagonists can influence their experimental behavior and molecular interactions.

- **Structural Characteristics:** **Ozarelix**, Cetrorelix, and Teverelix are all decapeptides containing **2-naphthylalanine**, which contributes to their aggregation behavior in solution [2]. Their critical aggregation concentrations (CAC) have been determined via fluorescence spectroscopy, a key physicochemical property for formulation development [2].
- **Signaling Pathway Inhibition:** A 2019 study compared the potency of Cetrorelix, Ganirelix, and Teverelix in inhibiting GnRH-mediated intracellular signaling *in vitro* [5]. The experimental workflow and key findings on calcium signaling inhibition are summarized below.



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- **Key Finding on Calcium Inhibition:** The study demonstrated that while all antagonists effectively suppressed GnRH-induced *Lhb* gene transcription, they exhibited **differential potencies in inhibiting the rapid GnRH-induced intracellular calcium (Ca²⁺) increase** [5].
 - **Cetrorelix** showed the highest potency, achieving significant inhibition at **10 nM**.
 - **Ganirelix** and **Teverelix** required higher concentrations, around **100 nM**, to achieve a similar level of inhibition in the tested cell lines [5].

- This illustrates a phenomenon of **ligand-induced selective signaling (LISS)**, where structurally similar antagonists can differentially modulate intracellular pathways [5].

Summary and Developmental Context

- **Ozarelix's Position:** The available data suggests that **Ozarelix** remains an experimental compound that did not progress to market. While it shares structural and aggregation properties with other peptide antagonists like Cetrorelix and Teverelix [2], it lacks the robust clinical trial data and subsequent regulatory approval that defines antagonists like Degarelix, Cetrorelix, and the oral agents Elagolix and Relugolix [3].
- **Market and Development Trends:** The field has significantly evolved with a clear shift towards:
 - **Oral Formulations:** The approvals of Elagolix and Relugolix represent a major advancement for patient convenience and adherence [3] [4].
 - **Next-Generation Injectables:** Development continues for improved peptides, such as the long-acting **Teverelix**, which is being investigated for its potential benefits in patients with advanced prostate cancer and high cardiovascular risk [4].

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References

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